

Personal protective equipment for handling MRTX-EX185 (formic)

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Compound of Interest

Compound Name: MRTX-EX185 (formic)

Cat. No.: B15141032

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Essential Safety and Handling Guide for MRTX-EX185 (formic)

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **MRTX-EX185 (formic)**, a potent KRAS(G12D) inhibitor. Adherence to these guidelines is essential to ensure a safe laboratory environment. While the safety data sheet (SDS) for **MRTX-EX185 (formic)** indicates it is not a hazardous substance, the presence of formic acid necessitates specific precautions.^[1]

Occupational Exposure Limits for Formic Acid

It is imperative to manage workplace exposure to formic acid. The following table summarizes the permissible exposure limits (PELs) established by various regulatory agencies.

| Agency | Time-Weighted Average (TWA) | Short-Term Exposure Limit (STEL) |
|--------|-----------------------------|----------------------------------|
| OSHA | 5 ppm (8-hour) | - |
| NIOSH | 5 ppm (10-hour) | - |
| ACGIH | 5 ppm (8-hour) | 10 ppm |

Data sourced from the New Jersey Department of Health Hazardous Substance Fact Sheet for Formic Acid.[2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when handling **MRTX-EX185 (formic)**. The following recommendations are based on standard laboratory procedures and the potential hazards associated with formic acid.

Routine Handling of Solid Compound

When handling the solid form of **MRTX-EX185 (formic)**, the following PPE is required:

- Eye Protection: Safety goggles with side-shields are mandatory to protect against dust particles.[1]
- Hand Protection: Wear acid-resistant protective gloves.[1][3] Nitrile, neoprene, or PVC gloves are recommended.[3]
- Body Protection: A lab coat or impervious clothing should be worn to protect the skin.[1]
- Respiratory Protection: Use a suitable respirator, especially in areas with inadequate ventilation, to avoid inhalation of dust.[1]

Preparation of Solutions and Handling of Liquid Formulations

When working with solutions of **MRTX-EX185 (formic)** or in situations where aerosols may be generated, the following PPE is essential:

- Eye and Face Protection: Chemical safety goggles are required. A face shield should be worn in addition to goggles when there is a splash hazard.
- Hand Protection: Acid-resistant gloves (nitrile, neoprene, or PVC) are mandatory.[3] Ensure gloves are regularly inspected for signs of degradation or puncture.
- Body Protection: Wear a chemically resistant lab coat or apron over a long-sleeved shirt and long pants.[3]

- Respiratory Protection: Work should be conducted in a certified chemical fume hood. If a fume hood is not available, a respirator with an appropriate acid gas cartridge is required.[4]

Emergency and Spill Response

In the event of a spill, all non-essential personnel should evacuate the area. Only trained and properly equipped individuals should perform the cleanup.

- Full Chemical Protective Suit: Depending on the size and nature of the spill, a full chemical protective suit may be necessary.
- Self-Contained Breathing Apparatus (SCBA): For large spills or in poorly ventilated areas, an SCBA is required to protect against high concentrations of formic acid vapors.[4][5]

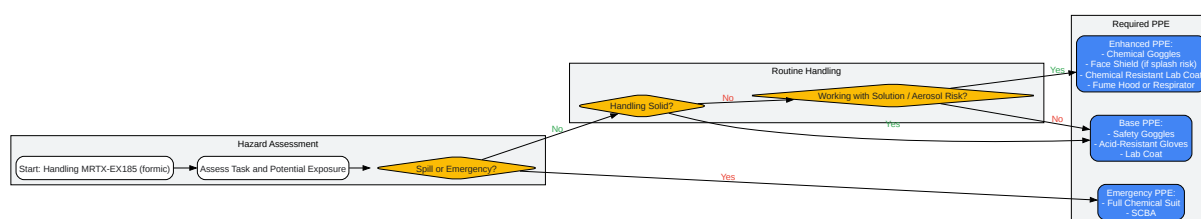
Experimental Protocols: Spill Cleanup Procedure

In the event of a spill of **MRTX-EX185 (formic)**, follow these steps:

- Evacuate and Ventilate: Immediately evacuate all non-essential personnel from the spill area and ensure the area is well-ventilated.
- Don Appropriate PPE: Before entering the spill area, don the appropriate PPE as outlined in the "Emergency and Spill Response" section.
- Contain the Spill: For liquid spills, use an absorbent material such as sand, diatomaceous earth, or a universal binding agent to contain the spill.[4] For solid spills, carefully sweep or scoop the material, avoiding the creation of dust.
- Neutralize (for formic acid spills): Cover the spill with dry lime, sodium bicarbonate, or soda ash to neutralize the formic acid.[2]
- Collect and Dispose: Place the absorbed and neutralized material into a sealed, appropriately labeled container for hazardous waste disposal.[2][4]
- Decontaminate: Clean the spill area thoroughly with soap and water.
- Waste Disposal: Dispose of all contaminated materials, including PPE, as hazardous waste in accordance with local, state, and federal regulations.[2]

PPE Selection Workflow

The following diagram illustrates the decision-making process for selecting the appropriate personal protective equipment when handling **MRTX-EX185 (formic)**.



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